

Structural Analysis of Salbutamol Acetate: A Technical Guide

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Compound of Interest

Compound Name: *Salbutamol acetate*

CAS No.: *1420043-41-9*

Cat. No.: *B6594889*

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Executive Summary

Salbutamol (Albuterol) is predominantly marketed as the sulfate salt; however, the acetate salt represents a critical form in two specific high-value contexts: chiral resolution (isolating the bioactive (R)-enantiomer) and particle engineering for dry powder inhalers (DPIs) where alternative counterions modulate hygroscopicity and aerodynamic performance.

This guide provides a rigorous workflow for the structural elucidation of **Salbutamol Acetate**. Unlike the sulfate, which forms robust hydrates/solvates, the acetate often presents unique challenges in crystallization due to the weak acidity of acetic acid (

) interacting with the secondary amine of salbutamol (

). This guide details the protocol for establishing its crystalline lattice, hydrogen bond network, and bulk phase purity.

Crystal Growth & Salt Formation Strategy

The prerequisite for structural analysis is obtaining a single crystal of sufficient quality (

mm). **Salbutamol Acetate** tends to form solvates (e.g., monomethanolate), which must be controlled.

Experimental Protocol: Controlled Evaporation Method

Objective: Grow diffraction-quality single crystals of **Salbutamol Acetate**.

- Stoichiometric Mixing:
 - Dissolve Salbutamol free base (1.0 eq) in Methanol (HPLC grade).
 - Add Glacial Acetic Acid (1.05 eq) dropwise at 25°C under constant stirring. Note: A slight excess of acid ensures full protonation of the secondary amine.
- Supersaturation Control:
 - Filter the solution through a 0.22 µm PTFE filter to remove nucleation sites.
 - Anti-solvent Addition: Layer Ethyl Acetate or Diisopropyl Ether (1:1 v/v) carefully on top of the methanol solution in a narrow crystallization tube.
- Crystallization:
 - Store at 4°C in a vibration-free environment.
 - Observation: Needle-like crystals (characteristic of salbutamol salts) or prisms should appear within 48–72 hours.
- Harvesting:
 - Isolate crystals under paratone oil to prevent desolvation (if solvated) before mounting.

Single Crystal X-Ray Diffraction (SCXRD) Analysis

SCXRD is the definitive method for determining the absolute structure and stoichiometry.

Data Collection Parameters

- Source: Cu-K

(

Å) is preferred for organic salts to maximize diffraction intensity, though Mo-K is acceptable.

- Temperature: Collect data at 100 K (using a Cryostream).
 - Causality: Low temperature reduces thermal motion (atomic displacement parameters), allowing precise location of hydrogen atoms—critical for confirming the salt vs. co-crystal status.

Structural Refinement Workflow

- Space Group Determination: Salbutamol salts typically crystallize in monoclinic systems (e.g.,

or

).
- Phasing: Use Direct Methods (SHELXT) to locate heavy atoms (O, N, C).
- Hydrogen Bonding Network (The Critical Check):
 - Locate the proton on the secondary amine nitrogen (

).
 - Verify the interaction:

.
 - Validation: The C-O bond lengths in the acetate moiety should be equivalent (delocalized charge), confirming it is an anion (

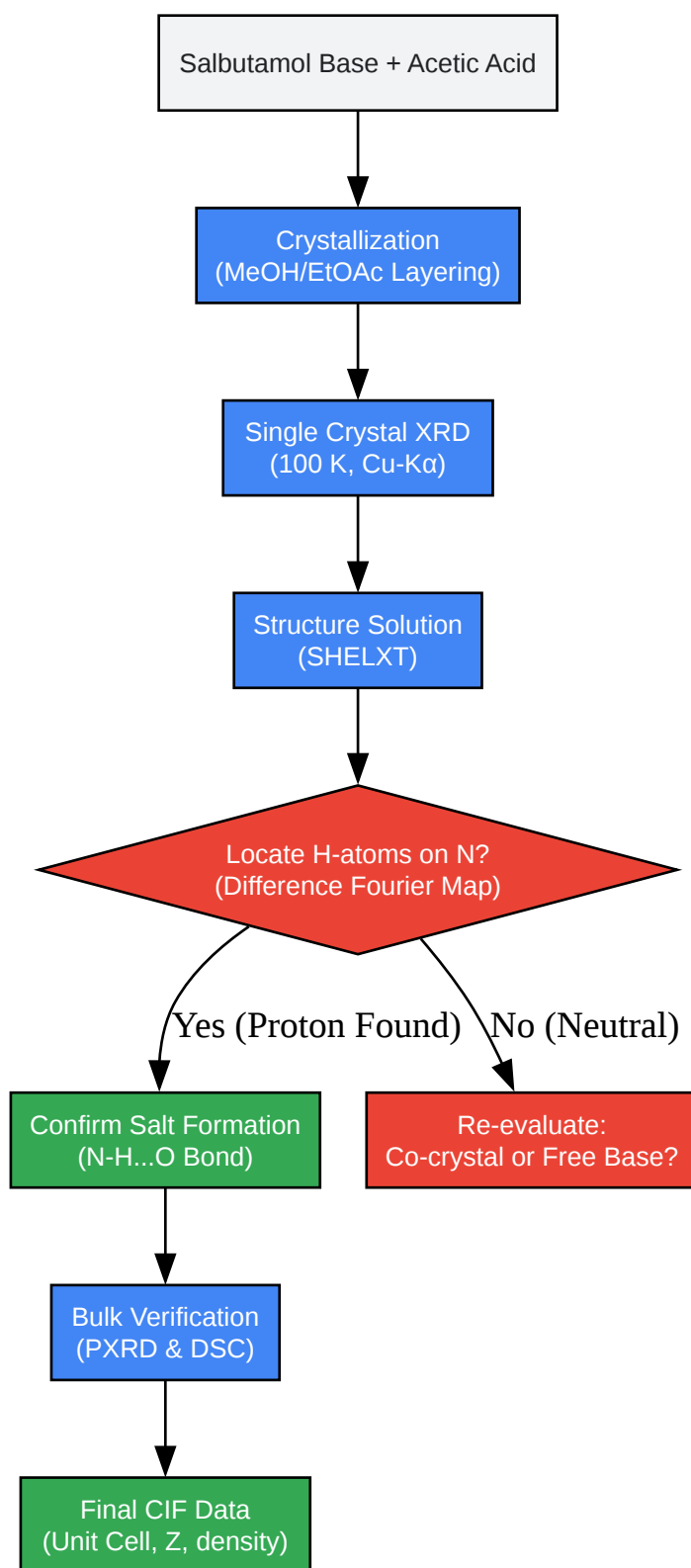
), not a neutral acid.

Key Structural Features to Analyze

Feature	Salbutamol Acetate Expectation	Significance
Proton Transfer	Complete transfer from Acetic Acid to Amine N.	Confirms Salt formation (not co-crystal).
Chirality	Racemic (or) vs. Enantiopure ().	Determines if resolution occurred.
Solvent Channels	Presence of voids/solvent molecules.	Acetate salts often trap solvent (e.g., methanol).

Visualization: Structural Elucidation Workflow

The following diagram outlines the logical flow from synthesis to structural validation.



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Figure 1: Decision tree for the structural elucidation of **Salbutamol Acetate**, emphasizing the critical step of confirming proton transfer.

Bulk Characterization & Comparative Analysis

Single crystal data must be bridged to the bulk powder to ensure the analyzed crystal is representative of the batch.

Powder X-Ray Diffraction (PXRD)

- Protocol: Grind the bulk sample and scan from

to

.
- Validation: Simulate a PXRD pattern from your SCXRD .cif file (using Mercury or similar software). The experimental bulk pattern must match the simulated pattern.
 - Mismatch? Indicates polymorphism or phase impurities.

Thermal Analysis (DSC)

Salbutamol Acetate will exhibit a distinct melting point compared to the Sulfate and Free Base.

- Salbutamol Base:

C.
- Salbutamol Sulfate:

(decomp)

C.
- **Salbutamol Acetate**: Typically exhibits a lower melting endotherm or desolvation event if solvated. Note: Watch for a desolvation endotherm (broad) followed by a sharp melting peak.

Comparative Data Table

Parameter	Salbutamol Sulfate (Ref)	Salbutamol Acetate (Target)
Crystal System	Monoclinic / Triclinic	Monoclinic (Typical)
Counterion Interaction	Strong Ionic ()	Weak Ionic ()
H-Bond Donor	Ammonium, Phenol, Hydroxyl	Ammonium, Phenol, Hydroxyl
H-Bond Acceptor	Sulfate Oxygen (Strong)	Acetate Oxygen (Moderate)
Solubility (Water)	High	Moderate (pH dependent)

References

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 - Title: Crystal Form Investigation and Morphology Control of Salbutamol Sulfate
 - Source: MDPI (Crystals).
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- Salbutamol Acetate Synthesis & Context
 - Title: Efficient Synthesis of 2-Amino-1-Arylethanols Through a Lewis Base-Catalyzed SiCl₄-Mediated Asymmetric Passerini-Type Reaction.[5][6]
 - Source: ResearchG
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 - Title: Combining X-ray and NMR Crystallography to Explore the Crystallographic Disorder in Salbutamol Oxalate
 - Source: ACS Crystal Growth & Design.
 - URL:[[Link](#)]

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